

Personal protective equipment for handling Trimethylsilyl acrylate

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Compound of Interest

Compound Name: *Trimethylsilyl acrylate*

Cat. No.: *B085233*

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Essential Safety and Handling Guide for Trimethylsilyl Acrylate

This guide provides crucial safety, handling, and disposal information for **Trimethylsilyl acrylate** (CAS 13688-55-6), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for ensuring laboratory safety and procedural integrity.

Physicochemical and Hazard Data

A summary of key quantitative data for **Trimethylsilyl acrylate** is presented below. For comprehensive information, always consult the substance's specific Safety Data Sheet (SDS).

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₂ Si	[1]
Molecular Weight	144.24 g/mol	[1]
Appearance	Colorless to Light yellow clear liquid	
Boiling Point	53 °C at 0.2 mmHg	
Density	0.984 g/mL at 25 °C	
Flash Point	-15 °C (5.0 °F) - closed cup	
Refractive Index	n _{20/D} 1.4090	

Hazard Classifications:

- Flammable Liquid: Category 2
- Skin Irritation: Category 2
- Eye Irritation: Category 2
- Specific target organ toxicity — single exposure (Respiratory system): Category 3
- Hazardous to the aquatic environment, chronic toxicity: Category 2

Operational Plan: Safe Handling Protocol

Due to its flammable and irritant nature, **Trimethylsilyl acrylate** requires careful handling in a controlled laboratory environment.

Engineering Controls:

- Fume Hood: All handling of **Trimethylsilyl acrylate** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2]

- Ventilation: Ensure adequate general laboratory ventilation. For bulk quantities, use local explosion-proof ventilation.[3]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. [3] Use non-sparking tools and take precautionary measures against static discharge.[3]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible and unobstructed.[3][4]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[5] Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., Nitrile or Chloroprene).[4] Inspect gloves before use and use proper removal technique to avoid skin contact.[4]
 - Lab Coat: A flame-resistant lab coat is required.[5]
 - Clothing: Wear protective clothing to prevent skin exposure.[3][6] Do not wear open-toed shoes or sandals.[5]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK (EN14387) respirator filter).

Storage and Disposal Plan

Storage:

- Store in a cool, dry, and well-ventilated place.[3][7]
- Keep containers tightly closed to prevent moisture absorption and contamination.[3][7]
- Store locked up.[7]
- Keep away from heat, sparks, open flames, and direct sunlight.[3]

- Ground/bond container and receiving equipment.
- Incompatible Materials: Strong oxidizing agents, strong reducing agents, free-radical generators, inert gases, oxygen scavengers, acids, and bases.[2][3]

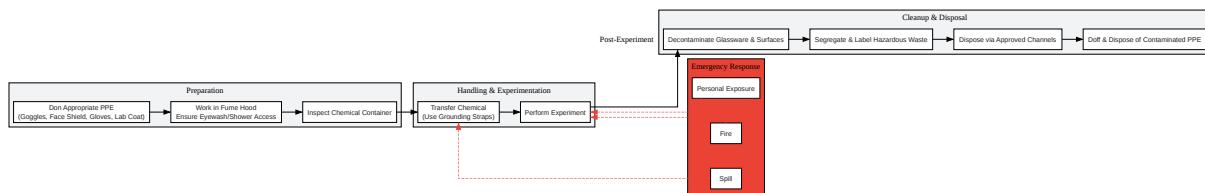
Disposal:

- Waste Collection: Dispose of contents and container to an approved waste disposal plant.[6] [7] Waste material must be disposed of in accordance with national and local regulations.[7]
- Containers: Leave chemicals in their original containers. Do not mix with other waste. Handle uncleaned containers as you would the product itself.[7]
- Spills:
 - For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.[8] Do not use combustible materials like sawdust.[3]
 - For large spills, evacuate the area and contact emergency services.[9]
 - Prevent product from entering drains or watercourses.[3]

Emergency Procedures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.[3]
- Eye Contact: Immediately rinse cautiously with water for several minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[2][3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2][4]

- Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Water spray can be used to cool containers.[7] Firefighters should wear self-contained breathing apparatus and full protective gear.[2][7]



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Caption: Workflow for the safe handling of **Trimethylsilyl acrylate**.

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